Solid-Phase Synthesis of Asp-His Dipeptide: An Application Note and Detailed Protocol

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Compound of Interest

Compound Name:	*Asp-His*
CAS No.:	*22677-56-1*
Cat. No.:	*B3253753*

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Abstract

This document provides a comprehensive guide to the solid-phase synthesis of the dipeptide Aspartyl-Histidine (**Asp-His**) using Fluorenylmethyloxycarbonyl (Fmoc) chemistry. Solid-phase peptide synthesis (SPPS) is the method of choice for preparing peptides in a laboratory setting, offering high efficiency and ease of purification. This protocol details the use of Wang resin for the synthesis of the C-terminal carboxylic acid dipeptide, employing Fmoc-His(Trt)-OH as the first amino acid to be anchored to the resin, followed by the coupling of Fmoc-Asp(OtBu)-OH. Key considerations, including the prevention of common side reactions such as racemization of the histidine residue and aspartimide formation from the aspartic acid residue, are discussed. This guide provides a step-by-step methodology, quantitative data tables, and detailed workflows to ensure the successful synthesis and purification of the **Asp-His** dipeptide.

Introduction

The **Asp-His** dipeptide is a fundamental building block in various biologically active peptides and peptidomimetics. Its synthesis presents unique challenges inherent to its constituent amino

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acids. Histidine is particularly susceptible to racemization during the activation step of the coupling reaction, which can compromise the stereochemical integrity of the final product.[1][2] Aspartic acid, on the other hand, is prone to aspartimide formation, a side reaction that can occur under the basic conditions used for Fmoc deprotection, leading to impurities that are difficult to separate.[3]

This application note outlines a robust and optimized protocol for the manual solid-phase synthesis of **Asp-His**, utilizing orthogonal protecting groups that are stable throughout the synthesis and can be removed concomitantly with cleavage from the solid support. The use of a trityl (Trt) protecting group for the imidazole side chain of histidine and a tert-butyl (OtBu) group for the β-carboxyl group of aspartic acid provides effective protection against the aforementioned side reactions.[1]

Materials and Reagents

The following tables summarize the key reagents and their specifications required for the synthesis of the **Asp-His** dipeptide.

Table 1: Resins and Amino Acid Derivatives

Reagent	Description	Supplier Suggestion
Fmoc-His(Trt)-Wang Resin	Pre-loaded resin for C-terminal Histidine peptides with a carboxylic acid terminus. Loading capacity: 0.5 - 0.8 mmol/g.	Various
Fmoc-Asp(OtBu)-OH	N-α-Fmoc protected L-Aspartic acid with a tert-butyl protected side chain.	Various
Fmoc-His(Trt)-OH	N-α-Fmoc protected L-Histidine with a trityl protected side chain.	Various

Table 2: Solvents and Reagents

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Reagent	Grade	Purpose
N,N-Dimethylformamide (DMF)	Peptide Synthesis Grade	Primary solvent for washing and coupling reactions.
Dichloromethane (DCM)	ACS Grade	Solvent for resin swelling and washing.
Piperidine	Reagent Grade	For Fmoc deprotection.
N,N-Diisopropylethylamine (DIPEA)	Peptide Synthesis Grade	Base for coupling reaction.
O-(Benzotriazol-1-yl)-N,N,N',N'-tetramethyluronium hexafluorophosphate (HBTU)	Peptide Synthesis Grade	Coupling reagent.
1-Hydroxybenzotriazole (HOBt)	Reagent Grade	Additive to suppress racemization.
Trifluoroacetic acid (TFA)	Reagent Grade	For cleavage of the peptide from the resin and removal of side-chain protecting groups.
Triisopropylsilane (TIS)	Reagent Grade	Scavenger for cleavage reaction.
Deionized Water (H_2O)	High Purity	Component of cleavage cocktail.
Diethyl ether (cold)	ACS Grade	For precipitation of the crude peptide.

Experimental Protocols

This section provides a detailed, step-by-step protocol for the manual solid-phase synthesis of the **Asp-His** dipeptide. The synthesis is based on a 0.1 mmol scale.

Step 1: Resin Preparation and Swelling

- Weigh 200 mg of Fmoc-His(Trt)-Wang resin (assuming a loading of 0.5 mmol/g) and place it in a fritted syringe reaction vessel.

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- Add 5 mL of DCM to the resin and allow it to swell for 30 minutes with occasional agitation.
- Drain the DCM and wash the resin with 5 mL of DMF three times.

Step 2: Fmoc Deprotection of Histidine

- Add 5 mL of 20% (v/v) piperidine in DMF to the swollen resin.
- Agitate the mixture for 5 minutes and then drain the solution.
- Add a fresh 5 mL of 20% piperidine in DMF and agitate for an additional 15 minutes to ensure complete Fmoc removal.[1]
- Drain the piperidine solution and wash the resin thoroughly with DMF (5 x 5 mL) to remove all traces of piperidine.

Step 3: Coupling of Fmoc-Asp(OtBu)-OH

- In a separate vial, prepare the activation solution by dissolving the following in 2 mL of DMF:
  - Fmoc-Asp(OtBu)-OH (3 equivalents, ~123 mg)
  - HBTU (2.9 equivalents, ~110 mg)
  - HOBt (3 equivalents, ~46 mg)
- Add DIPEA (6 equivalents, ~105 µL) to the activation solution and mix for 1-2 minutes to pre-activate the amino acid.
- Add the activated amino acid solution to the deprotected His-resin.
- Agitate the mixture at room temperature for 2 hours.
- To ensure the coupling reaction has gone to completion, perform a Kaiser test. A negative result (yellow beads) indicates a complete reaction. If the test is positive (blue beads), the coupling step should be repeated.
- Drain the coupling solution and wash the resin with DMF (3 x 5 mL) followed by DCM (3 x 5 mL) to remove excess reagents and byproducts.

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Step 4: Final Fmoc Deprotection

- Repeat the Fmoc deprotection procedure as described in Step 2 to remove the Fmoc group from the N-terminal Aspartic acid.

Step 5: Cleavage and Global Deprotection

- Wash the final peptide-resin with DCM (3 x 5 mL) and dry it under a stream of nitrogen.
- Prepare the cleavage cocktail by combining the following in a fume hood:
  - Trifluoroacetic acid (TFA): 95% (4.75 mL)
  - Triisopropylsilane (TIS): 2.5% (125 µL)
  - Deionized Water (H_2O): 2.5% (125 µL)[1][4]
- Add the freshly prepared cleavage cocktail to the dried resin.
- Agitate the mixture at room temperature for 2-3 hours. A yellow color may develop, indicating the release of the trityl cation.[1]
- Filter the resin and collect the TFA solution containing the cleaved peptide into a clean centrifuge tube.

Step 6: Peptide Precipitation and Isolation

- In a well-ventilated fume hood, add the TFA filtrate dropwise to a 10-fold excess of cold diethyl ether (approximately 50 mL). A white precipitate of the crude peptide should form.
- Allow the mixture to stand at -20°C for at least 1 hour to maximize precipitation.
- Centrifuge the ether suspension to pellet the peptide.
- Carefully decant the ether and wash the peptide pellet twice with cold diethyl ether to remove residual scavengers.
- Dry the crude peptide pellet under a stream of nitrogen or in a vacuum desiccator.

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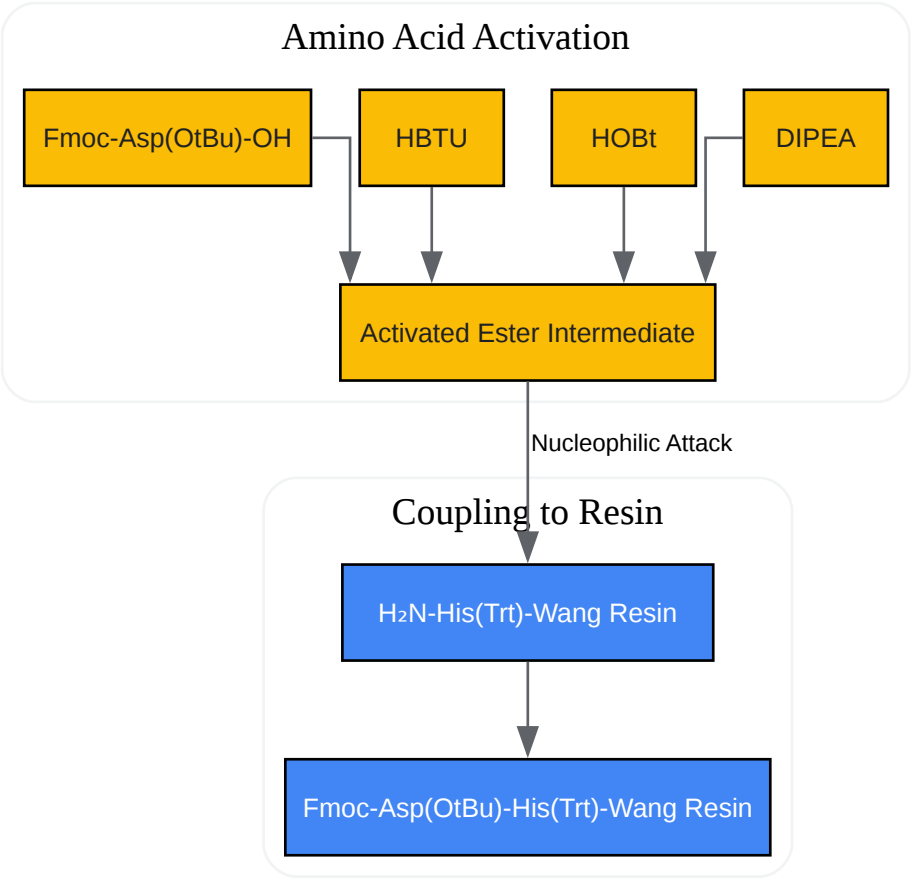
Workflow Diagrams

The following diagrams illustrate the key workflows in the solid-phase synthesis of the **Asp-His** dipeptide.



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Caption: General workflow for the solid-phase synthesis of **Asp-His**.



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Caption: Chemical pathway for the HBTU/HOBt-mediated coupling of Fmoc-Asp(OtBu)-OH.

Data Presentation

Table 3: Quantitative Protocol Parameters (0.1 mmol scale)

Step	Reagent	Equivalents (relative to resin loading)	Amount	Reaction Time
Resin Swelling	DCM	-	5 mL	30 min
Fmoc Deprotection	20% Piperidine/DMF	-	2 x 5 mL	5 min + 15 min
Coupling	Fmoc-Asp(OtBu)-OH	3	~123 mg	2 hours
	HBTU	2.9	~110 mg	
	HOBt	3	~46 mg	
	DIPEA	6	~105 µL	
Cleavage	TFA/TIS/H_2O (95:2.5:2.5)	-	5 mL	2-3 hours

Expected Results and Characterization

The theoretical yield of the **Asp-His** dipeptide can be calculated based on the initial resin loading.[5] For a 0.1 mmol synthesis scale, the theoretical yield is 27.2 mg. However, the actual yield of crude peptide after synthesis and precipitation is typically in the range of 60-80% for a dipeptide, depending on the efficiency of each step. The purity of the crude product can be assessed by High-Performance Liquid Chromatography (HPLC) and the identity confirmed by Mass Spectrometry (MS).

Table 4: Expected Product Characteristics

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Parameter	Expected Value
Molecular Formula	$C_{10}H_{14}N_4O_5$
Molecular Weight	270.24 g/mol
Monoisotopic Mass	270.0968 Da
Expected m/z $[M+H]^+$	271.1041
Theoretical Yield (0.1 mmol scale)	27.2 mg
Expected Crude Purity (HPLC)	>70%

Analytical Methods

- High-Performance Liquid Chromatography (HPLC): The crude peptide can be analyzed on a C18 reverse-phase column with a water/acetonitrile gradient containing 0.1% TFA. The purity is determined by integrating the area of the product peak relative to the total peak area at a wavelength of 220 nm.

- Mass Spectrometry (MS): Electrospray ionization mass spectrometry (ESI-MS) is typically used to confirm the molecular weight of the synthesized peptide. The observed mass should correspond to the calculated mass of the **Asp-His** dipeptide.

Conclusion

The solid-phase synthesis of the **Asp-His** dipeptide provides a practical introduction to the techniques and challenges of peptide synthesis. The protocol outlined above is robust and designed to minimize common side reactions associated with aspartic acid and histidine. Careful execution of each step, particularly the washing and coupling stages, is crucial for obtaining a high yield and purity of the final product. The provided quantitative data and workflows serve as a reliable guide for researchers in the fields of chemistry, biology, and drug development.

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